

# A Comprehensive Technical Guide to the Physical Properties of 2-Hydroxymethylbenzoic Acid

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## Compound of Interest

Compound Name: 2-Hydroxymethyl benzoic acid

Cat. No.: B1293570

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## Introduction

2-Hydroxymethylbenzoic acid, a versatile organic compound, holds significant interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its unique bifunctional nature, possessing both a carboxylic acid and a hydroxymethyl group, allows for a wide range of chemical modifications and applications. This technical guide provides an in-depth overview of the core physical properties of 2-Hydroxymethylbenzoic acid, complete with experimental protocols and data presented for clarity and practical application in a research and development setting.

## Core Physical Properties

The physical characteristics of 2-Hydroxymethylbenzoic acid are fundamental to its handling, formulation, and application. The following tables summarize the key quantitative data available for this compound.

Table 1: General and Molar Properties

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[1]
Molecular Weight	152.15 g/mol	[1]
Appearance	Solid	[1]

Table 2: Thermal Properties

Property	Value	Source(s)
Melting Point	127 - 128 °C	[1]
Boiling Point	333.9 °C at 760 mmHg	[1]

Table 3: Solubility and Acidity

Property	Value	Source(s)
Water Solubility	4.28 mg/mL at 20 °C	[1]
Solubility in DMSO	≥30.5 mg/mL	[2]
Solubility in Ethanol	≥27.3 mg/mL	[2]
pKa (Predicted)	3.84 ± 0.10	[1]

## Experimental Protocols

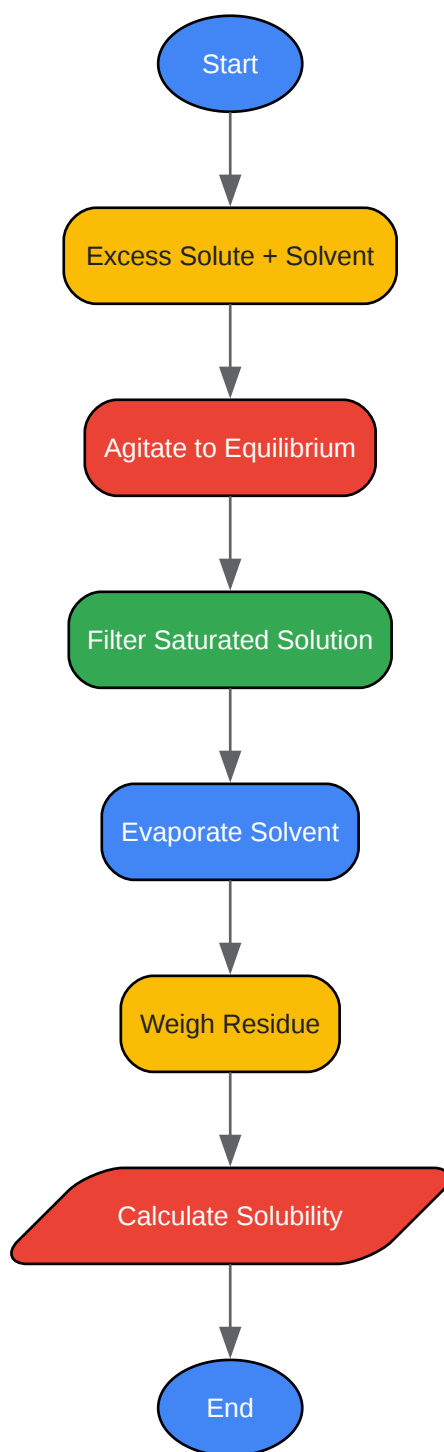
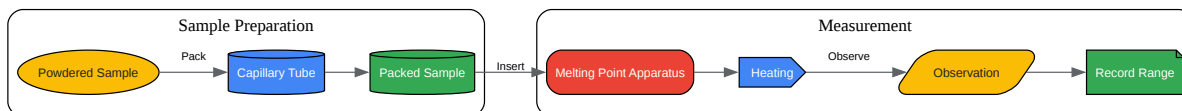
The following sections detail the methodologies for determining the key physical properties of 2-Hydroxymethylbenzoic acid. These protocols are based on established laboratory techniques and can be adapted for specific experimental requirements.

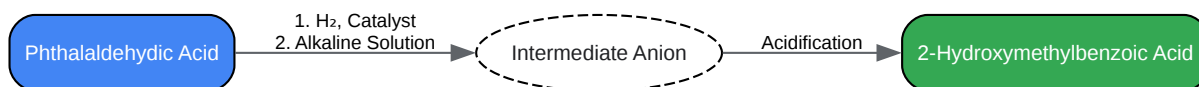
### Melting Point Determination (Capillary Method)

The melting point of a solid is a critical indicator of its purity. A sharp melting range typically signifies a pure compound.

**Methodology:**

- A small, finely powdered sample of 2-Hydroxymethylbenzoic acid is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- The sample is heated at a controlled rate (initially rapid, then slow, ~1-2 °C per minute, near the expected melting point).
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.





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## References

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